

Application Notes & Protocols for HPLC

Quantification of 1H-Indol-4-ol

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Compound of Interest

Compound Name: 1H-indol-4-ol

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Introduction

1H-indol-4-ol, a hydroxyindole, is a molecule of significant interest in biomedical and pharmaceutical research. It is a metabolite that can be found in plants and is also produced by gut bacteria.[1] Emerging research has highlighted its potential roles in neurodegenerative diseases and metabolic disorders, specifically as an inhibitor of amyloid fibrillization and ferroptosis.[1][2] Accurate quantification of **1H-indol-4-ol** in various biological matrices is crucial for pharmacokinetic studies, understanding its metabolic pathways, and elucidating its mechanism of action. This document provides detailed high-performance liquid chromatography (HPLC) methods for the reliable quantification of **1H-indol-4-ol**.

Physicochemical Properties of 1H-Indol-4-ol

A foundational understanding of the analyte's properties is critical for method development.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ NO	[3]
Molecular Weight	133.15 g/mol	[3]
Melting Point	97-99 °C	
Solubility	Slightly soluble in water	
pKa	9.89 ± 0.40 (Predicted)	
Appearance	White-like transparent solid	

Experimental Protocols

Method 1: Reversed-Phase HPLC with UV Detection

This protocol outlines a straightforward and robust method for the quantification of **1H-indol-4-ol** using a reversed-phase C18 column and UV detection.

Chromatographic Conditions:

Parameter	Specification
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile and 0.1% Formic Acid in Water (v/v)
Gradient	Isocratic: 60:40 (Acetonitrile:Water with 0.1% Formic Acid)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	280 nm
Injection Volume	10 µL
Run Time	10 minutes

Preparation of Standard Solutions:

- Stock Standard Solution (1 mg/mL): Accurately weigh 10 mg of **1H-indol-4-ol** reference standard and transfer to a 10 mL volumetric flask. Dissolve and dilute to volume with the mobile phase. Sonicate for 5 minutes to ensure complete dissolution.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock standard solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL. These solutions will be used to construct the calibration curve.

Sample Preparation (from Plasma):

This protocol utilizes protein precipitation for sample cleanup.

- To 100 µL of plasma sample, add 300 µL of ice-cold acetonitrile.
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge at 14,000 x g for 15 minutes at 4°C.[\[4\]](#)
- Carefully collect the supernatant and filter it through a 0.22 µm syringe filter into an HPLC vial.
- The sample is now ready for injection.

Method 2: Alternative Reversed-Phase HPLC Method

This method provides an alternative set of conditions that have been reported for the separation of 4-hydroxyindole.

Chromatographic Conditions:

Parameter	Specification
HPLC System	Shimadzu LC-10AD or equivalent
Column	Intersil ODS 3 reversed-phase HPLC column (250 mm x 4.6 mm)
Mobile Phase	1:1 mixture of acetonitrile and 20 mM potassium phosphate buffer (pH 7.0)
Gradient	Isocratic
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection	UV-visible detector
Expected Retention Time	~4.3 minutes

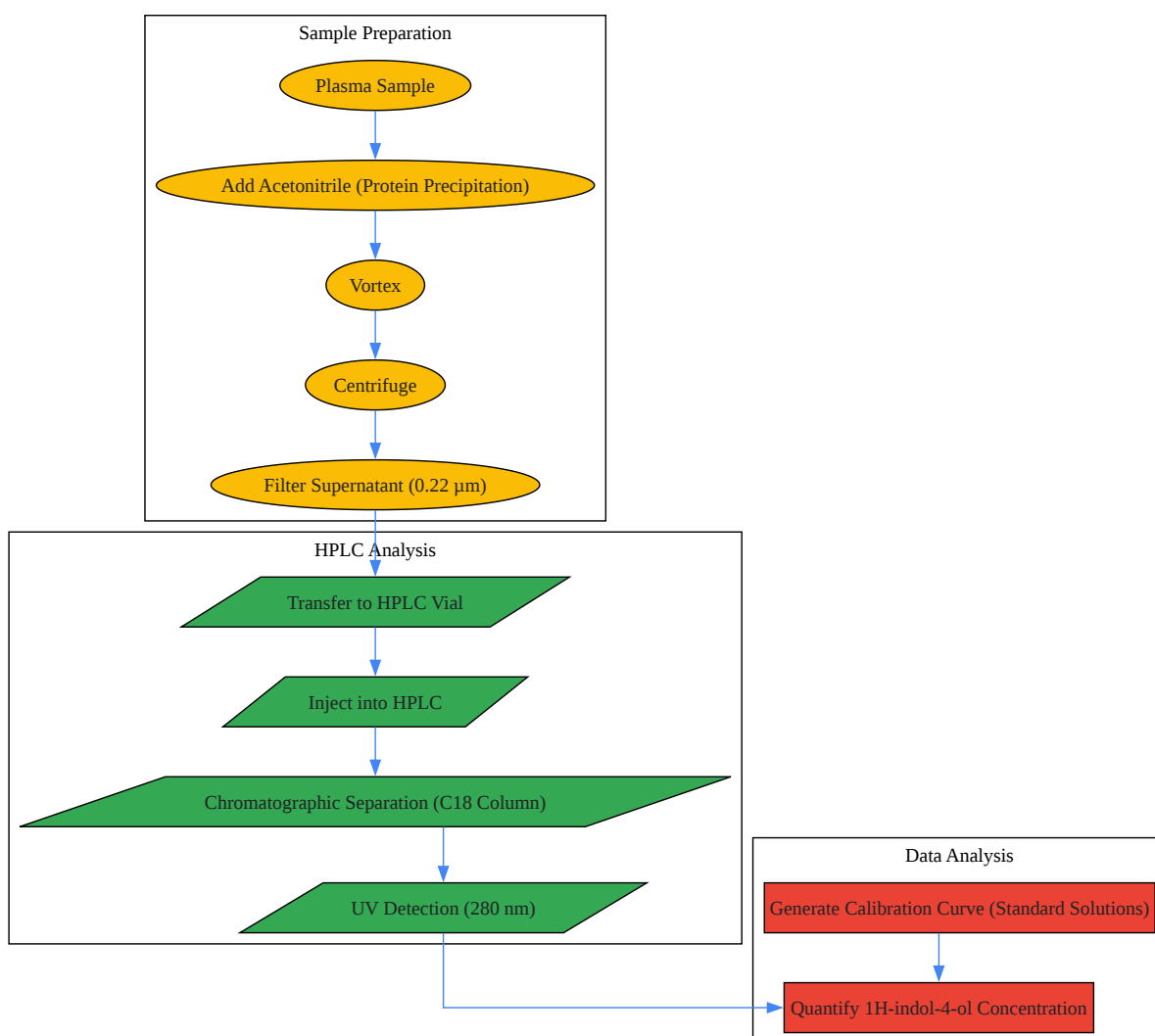
Method Validation Parameters

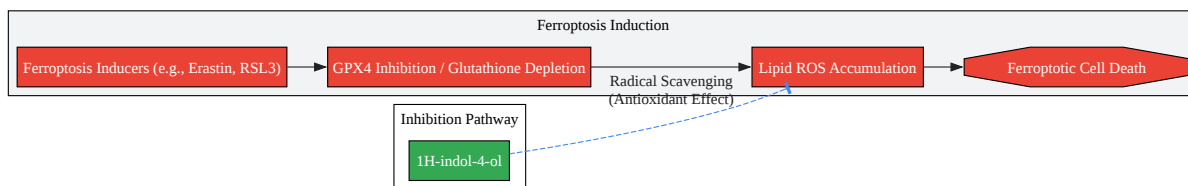
A summary of key validation parameters to ensure the reliability of the quantitative method.

Parameter	Typical Acceptance Criteria
Linearity (r^2)	≥ 0.995
Accuracy (% Recovery)	85 - 115%
Precision (% RSD)	Intra-day: $\leq 15\%$, Inter-day: $\leq 15\%$
Limit of Detection (LOD)	Signal-to-Noise ratio of 3:1
Limit of Quantification (LOQ)	Signal-to-Noise ratio of 10:1

Visualizations

Experimental Workflow





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